Using 1-[4-(4-Methylphenyl)phenoxy]propan-2-one as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*1-[4-(4-Methylphenyl)phenoxy]propan-2-one*
CAS No.:	*449737-01-3*
Cat. No.:	*B1620852*

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Application Note: Strategic Utilization of **1-[4-(4-Methylphenyl)phenoxy]propan-2-one** in SNRI and Ion Channel Modulator Synthesis

Abstract

This technical guide details the synthetic utility and downstream applications of **1-[4-(4-Methylphenyl)phenoxy]propan-2-one** (referred to herein as MPP-Ketone). As a lipophilic biaryl ether scaffold, MPP-Ketone serves as a critical intermediate for generating 1-aryloxy-2-aminopropane pharmacophores, commonly found in sodium channel blockers (e.g., Mexiletine analogues) and serotonin-norepinephrine reuptake inhibitors (SNRIs). This document provides validated protocols for its synthesis via Williamson etherification and its subsequent conversion into chiral amines using both chemocatalytic reductive amination and biocatalytic transamination.

Structural Utility & Retrosynthetic Analysis

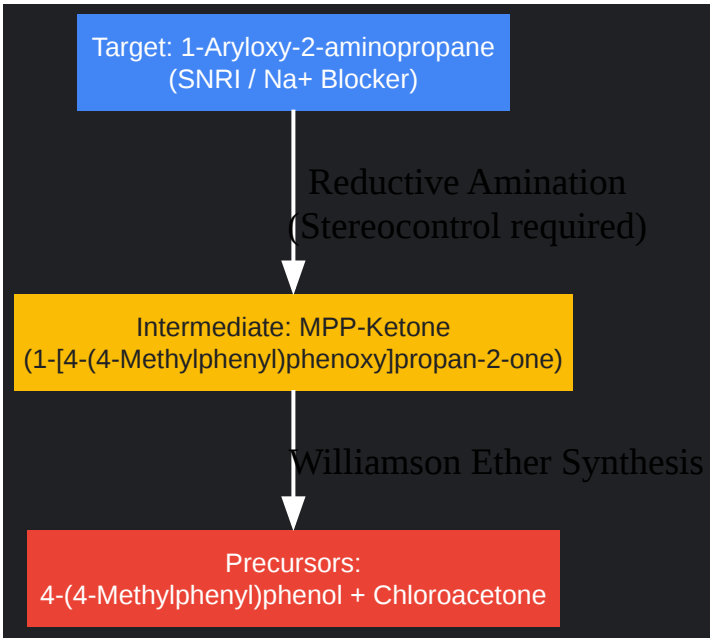
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The MPP-Ketone features a biaryl ether motif linked to a propan-2-one handle. This structure offers two distinct advantages in medicinal chemistry:

- Metabolic Stability: The ether linkage is resistant to rapid oxidative metabolism compared to benzylic carbons.
- Lipophilicity: The 4'-methyl-biphenyl moiety significantly increases

  , enhancing blood-brain barrier (BBB) penetration for CNS-targeted drugs.

Retrosynthetic Logic: The target pharmacophore is typically a secondary amine (for SNRIs) or a primary amine (for ion channel modulators). The ketone functionality of MPP-Ketone allows for late-stage diversification via reductive amination.



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Caption: Retrosynthetic disconnection showing the central role of MPP-Ketone in accessing amine pharmacophores.

Protocol A: Synthesis of MPP-Ketone

Objective: High-yield synthesis of the ketone intermediate via Williamson Ether Synthesis.

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Reagents & Materials

- Substrate: 4-(4-Methylphenyl)phenol (1.0 equiv)
- Alkylating Agent: Chloroacetone (1.2 equiv) [Warning: Lachrymator]
- Base: Potassium Carbonate (

  ), anhydrous (2.0 equiv)
- Catalyst: Potassium Iodide (KI) (0.1 equiv) - Finkelstein condition to accelerate reaction.
- Solvent: Acetone (Reagent Grade) or DMF (for faster kinetics).

Step-by-Step Methodology

- Activation: In a round-bottom flask equipped with a reflux condenser, dissolve 4-(4-methylphenyl)phenol (10 mmol) in Acetone (50 mL). Add

  (20 mmol) and KI (1 mmol). Stir at room temperature for 15 minutes to allow phenoxide formation.
- Alkylation: Add Chloroacetone (12 mmol) dropwise over 10 minutes. Note: Chloroacetone is potent; use a fume hood.
- Reflux: Heat the mixture to reflux (

  C) for 4–6 hours.
  - Checkpoint: Monitor via TLC (Hexane:EtOAc 4:1). The starting phenol (

) should disappear, replaced by the ketone (

).
- Workup: Cool to room temperature. Filter off inorganic salts. Concentrate the filtrate under reduced pressure.
- Purification: Dissolve residue in EtOAc, wash with 1M NaOH (to remove unreacted phenol) and Brine. Dry over

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. Recrystallize from Ethanol/Hexane if necessary.

Validation Parameters (Expected)

Parameter	Expected Value	Diagnostic Note
Yield	85–92%	Loss usually due to incomplete alkylation.
1H NMR	2.25 (s, 3H)	Methyl ketone signal.
1H NMR	4.60 (s, 2H)	methylene singlet.
Appearance	White/Off-white solid	Yellowing indicates oxidation/polymerization.

Protocol B: Reductive Amination (Chemo-Catalytic)

Objective: Conversion of MPP-Ketone to a secondary amine (Generic SNRI synthesis).

Mechanism: The reaction proceeds via an in situ hemiaminal formation, followed by dehydration to an imine (or iminium ion), which is selectively reduced.[1]

Reagents

- Substrate: MPP-Ketone (1.0 equiv)
- Amine Source: Methylamine (2.0 M in THF) or a chiral amine (1.2 equiv).
- Reductant: Sodium Triacetoxyborohydride (

) (1.5 equiv).

  - Why:

    is milder than

    and will not reduce the ketone before the imine forms [1].
- Acid Catalyst: Acetic Acid (1.0 equiv).

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Workflow

- Imine Formation: Dissolve MPP-Ketone in 1,2-Dichloroethane (DCE). Add the amine and Acetic Acid. Stir for 1 hour at Room Temp.
- Reduction: Add

  in one portion. Stir for 12–16 hours.
- Quench: Quench with saturated

  . Extract with DCM.
- Purification: Flash chromatography (DCM:MeOH:NH4OH).

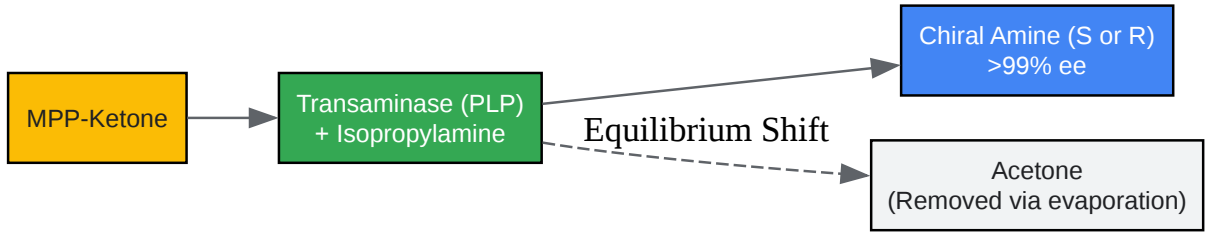
Protocol C: Asymmetric Biocatalytic Transamination

Objective: Synthesis of Chiral Primary Amines (High-Value Intermediate). Context: Chemical reduction yields a racemate. Using

-Transaminases (ATAs) yields enantiopure amines (>99% ee) [2].

System Components

- Enzyme:Arthrobacter sp. Transaminase (ATA-117 or commercially available kits).
- Amine Donor: Isopropylamine (1.0 M) - Shifts equilibrium by evaporation of acetone byproduct.
- Co-factor: Pyridoxal-5'-phosphate (PLP) (1 mM).



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Caption: Biocatalytic pathway using amine donors to drive equilibrium toward the chiral amine.

Protocol

- Buffer Prep: Prepare 100 mM Phosphate Buffer (pH 7.5) containing 1 mM PLP and 1M Isopropylamine.
- Reaction: Add MPP-Ketone (dissolved in 5% DMSO) to the buffer. Add lyophilized Enzyme (10 mg/mmol substrate).
- Incubation: Shake at 30°C for 24 hours. Leave the reaction vessel open (or with a pinhole) to allow acetone to evaporate, driving the equilibrium forward [3].
- Analysis: Monitor conversion via HPLC (C18 column, Acetonitrile/Water + 0.1% TFA).

Quality Control & Analytics

HPLC Method for Reaction Monitoring:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile.
- Gradient: 50% B to 95% B over 10 mins. (High lipophilicity requires high organic content).
- Detection: UV @ 254 nm (Strong biphenyl absorption).

Impurity Profile:

- Bis-alkylation: Rare due to the structure of the phenol, but possible if excess chloroacetone is used with strong heating.
- Elimination Product: If reductive amination is too hot, the alcohol intermediate may eliminate to form an alkene.

References

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- Abdel-Magid, A. F., et al. (1996).[2] "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." Journal of Organic Chemistry. Available at: [Link]
- Koszelewski, D., et al. (2010). "Formal asymmetric biocatalytic reductive amination." Angewandte Chemie International Edition. Available at: [Link]
- Höhne, M., & Bornscheuer, U. T. (2009). "Biocatalytic routes to optically active amines." ChemCatChem. Available at: [Link]

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Sources

- 1. Reductive amination - Wikipedia [en.wikipedia.org]
- 2. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
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